

preparing R 80123 stock solutions for experiments

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Compound of Interest

Compound Name: R 80123

Cat. No.: B1662182

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Application Notes and Protocols for R 80123

For Researchers, Scientists, and Drug Development Professionals

Introduction

R 80123 is a potent and highly selective inhibitor of phosphodiesterase III (PDE3), an enzyme crucial in the regulation of intracellular cyclic adenosine monophosphate (cAMP) levels. As the Z-isomer of R 79595, **R 80123** offers a valuable tool for investigating the physiological and pathological roles of PDE3. Its inhibitory action leads to an increase in intracellular cAMP, thereby modulating a variety of cellular processes, including cardiac muscle contraction, smooth muscle relaxation, and platelet aggregation. These application notes provide detailed protocols for the preparation of **R 80123** stock solutions and guidelines for its use in experimental settings.

Data Presentation

The following table summarizes the key quantitative data for **R 80123**:

Property	Value
CAS Number	133718-30-6
Molecular Formula	C ₂₆ H ₂₉ N ₅ O ₃
Molecular Weight	459.54 g/mol
Solubility	Soluble in DMSO
Recommended Storage	Store at -20°C
Stock Solution Stability	1 month at -20°C; 6 months at -80°C

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of R 80123 in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **R 80123**, a common starting concentration for many in vitro experiments.

Materials:

- **R 80123** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Analytical balance
- Vortex mixer
- Calibrated micropipettes

Procedure:

- **Equilibrate R 80123:** Allow the vial of **R 80123** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.

- Weigh **R 80123**: Using an analytical balance, carefully weigh out 4.595 mg of **R 80123** powder and transfer it to a sterile microcentrifuge tube.
 - Calculation: To prepare 1 mL of a 10 mM stock solution:
 - $\text{Moles} = \text{Concentration (M)} \times \text{Volume (L)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} = 0.00001 \text{ mol}$
 - $\text{Mass (g)} = \text{Moles (mol)} \times \text{Molecular Weight (g/mol)} = 0.00001 \text{ mol} \times 459.54 \text{ g/mol} = 0.004595 \text{ g} = 4.595 \text{ mg}$
- Add DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **R 80123** powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the **R 80123** is completely dissolved. A clear solution should be observed. If necessary, gentle warming (to no more than 37°C) or brief sonication can be used to aid dissolution.
- Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile, tightly sealed vials to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the 10 mM DMSO stock solution to a working concentration for use in cell-based assays. It is crucial to maintain a low final concentration of DMSO (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

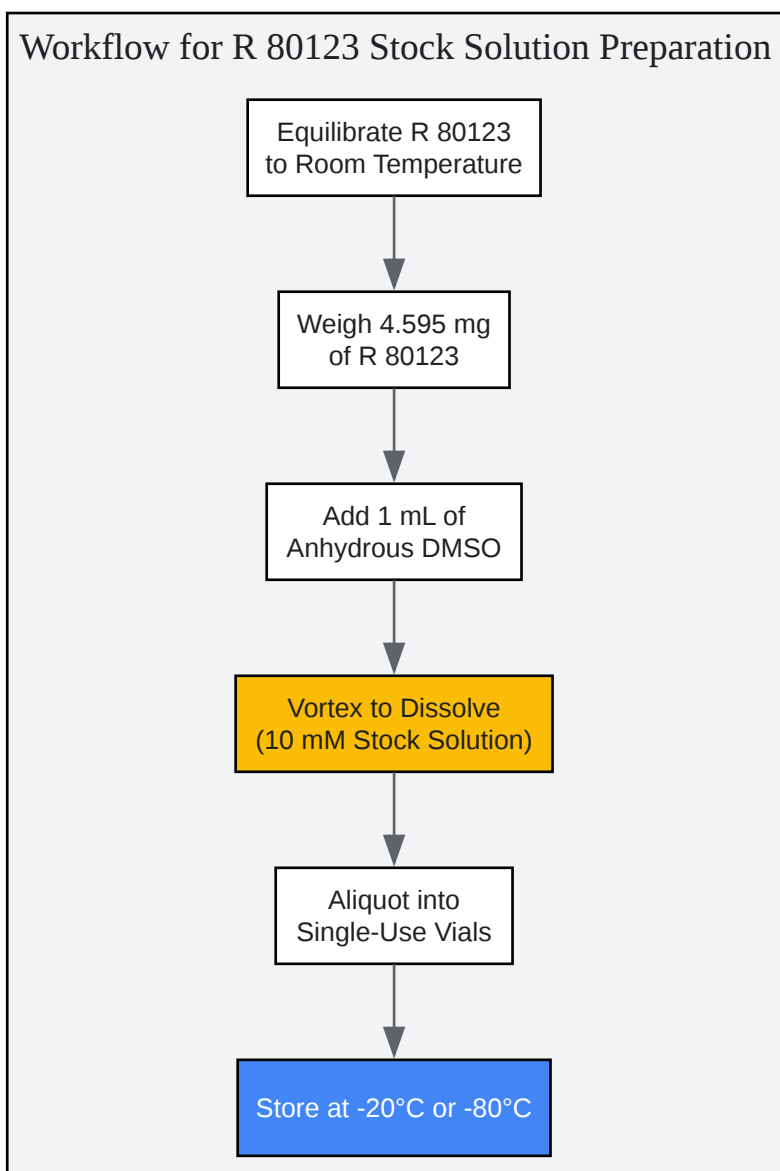
Materials:

- 10 mM **R 80123** stock solution in DMSO
- Appropriate sterile cell culture medium or assay buffer

Procedure:

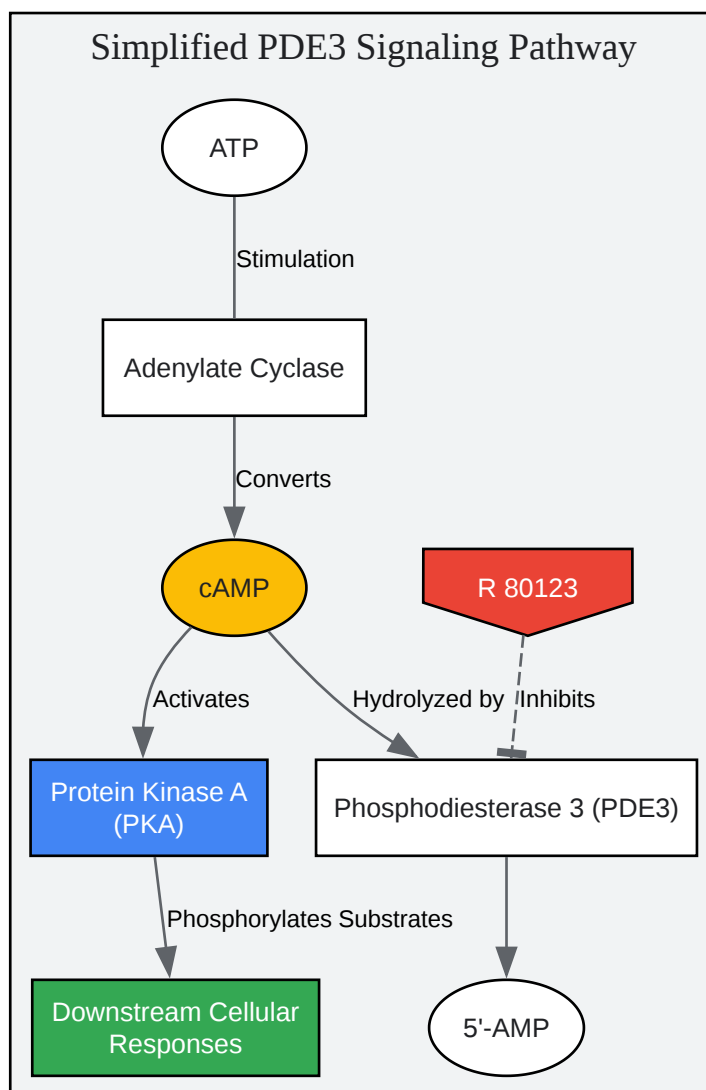
- **Determine Final Concentration:** Decide on the final concentration of **R 80123** required for your experiment. Based on data from the more potent E-isomer (R 80122), a starting concentration range of 1-10 μM is recommended for initial experiments with **R 80123**.
- **Serial Dilution (if necessary):** For lower final concentrations, it is advisable to perform an intermediate dilution of the 10 mM stock solution in DMSO before the final dilution into the aqueous medium. This helps to prevent precipitation of the compound.
- **Final Dilution:** Directly add the required volume of the **R 80123** stock solution to the pre-warmed cell culture medium or assay buffer. Mix immediately and thoroughly by gentle pipetting or inversion.
 - **Example for a 10 μM working solution:** To prepare 1 mL of a 10 μM working solution, add 1 μL of the 10 mM stock solution to 999 μL of cell culture medium (a 1:1000 dilution). The final DMSO concentration will be 0.1%.
- **Control:** Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO in the cell culture medium without the inhibitor.
- **Application:** Add the prepared working solution to your cells and proceed with your experimental protocol.

Visualizations



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Workflow for preparing **R 80123** stock solution.



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Inhibition of the PDE3 signaling pathway by **R 80123**.

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